

Proper Disposal of 4-Methyltetrahydro-2H-pyran-4-amine: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methyltetrahydro-2H-pyran-4-amine

Cat. No.: B1287273

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents like **4-Methyltetrahydro-2H-pyran-4-amine** are paramount for ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for its proper disposal, emphasizing immediate safety protocols and logistical considerations.

Immediate Safety and Handling:

4-Methyltetrahydro-2H-pyran-4-amine is classified as a hazardous chemical that can cause severe skin burns and eye damage.[1] It is crucial to handle this compound within a chemical fume hood while wearing appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[1] Ensure that eyewash stations and safety showers are readily accessible.[1] Avoid inhaling vapors or mists and prevent any contact with skin and eyes.[1]

Disposal Plan and Procedure:

The disposal of **4-Methyltetrahydro-2H-pyran-4-amine** must be conducted in strict accordance with local, regional, and national hazardous waste regulations.[1] This substance should never be disposed of down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste **4-Methyltetrahydro-2H-pyran-4-amine** and any contaminated materials (e.g., pipette tips, paper towels) in a designated, properly labeled, and sealed container.
 - The container should be made of a material compatible with corrosive amines.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name "**4-Methyltetrahydro-2H-pyran-4-amine**," and any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated and secure hazardous waste accumulation area.
 - This area should be well-ventilated and away from incompatible materials such as strong oxidizing agents, strong acids, and acid chlorides.^[1]
- Arrange for Professional Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.
 - Provide them with the Safety Data Sheet (SDS) and any other necessary documentation.
- Transportation:
 - For transportation, this chemical is classified under UN number UN2735, with the proper shipping name "AMINES, LIQUID, CORROSIVE, N.O.S." and a hazard class of 8.^[1] This information is critical for the waste disposal vendor.

Quantitative Data Summary:

Parameter	Value	Reference
UN Number	UN2735	[1]
Proper Shipping Name	AMINES, LIQUID, CORROSIVE, N.O.S.	[1]
Hazard Class	8	[1]
Packing Group	III	[1]

Disposal Workflow Diagram:

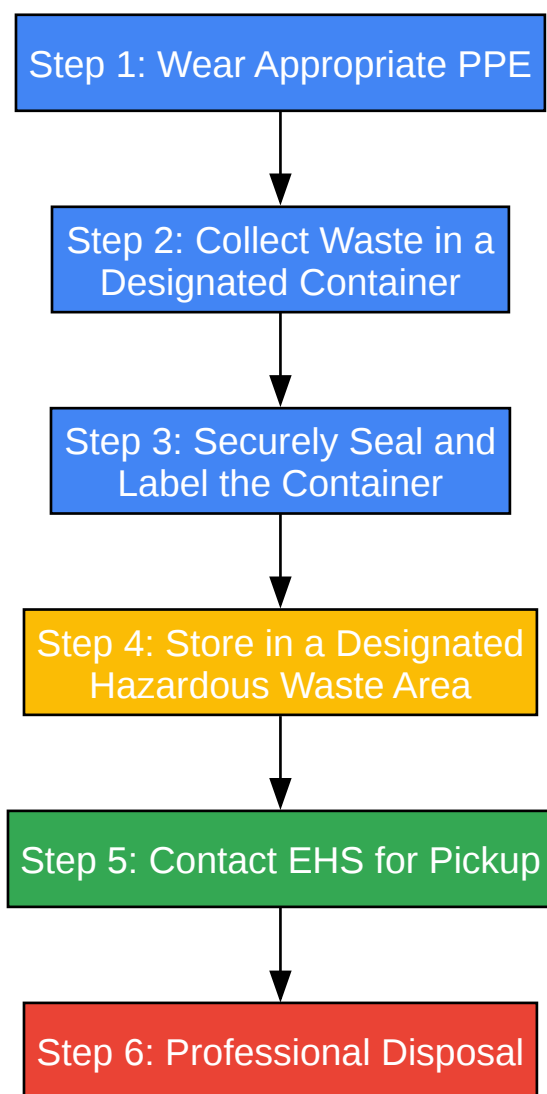


Figure 1: Disposal Workflow for 4-Methyltetrahydro-2H-pyran-4-amine

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Caption: Figure 1: Disposal Workflow for **4-Methyltetrahydro-2H-pyran-4-amine**.

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References

- 1. fishersci.com [fishersci.com]
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Phone: (601) 213-4426

Email: info@benchchem.com